

Developing a Stable Ambroxol Formulation for Research Applications

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Compound of Interest

Compound Name: *Ambrosiol*
CAS No.: *5090-67-5*
Cat. No.: *B15936037*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Ambroxol is a mucolytic agent used in the treatment of respiratory diseases. For research and preclinical development, a stable and well-characterized formulation is crucial to ensure accurate and reproducible results. This document provides a comprehensive guide to developing a stable aqueous oral solution of Ambroxol hydrochloride, including pre-formulation studies, formulation optimization, and analytical methods for stability assessment.

Pre-formulation Studies

A thorough understanding of the physicochemical properties of Ambroxol hydrochloride is the foundation for developing a stable formulation.

Physicochemical Properties of Ambroxol Hydrochloride

A summary of the key physicochemical properties of Ambroxol hydrochloride is presented in Table 1. Ambroxol hydrochloride is a white or yellowish crystalline powder.[1] It is sparingly soluble in water and soluble in methanol, while being practically insoluble in methylene chloride.[1][2] The melting point of Ambroxol hydrochloride is in the range of 235 to 240 °C.[3] Studies have shown that the drug is sensitive to humidity and can be destabilized by certain excipients, such as lactose monohydrate.[3] Conversely, polyvinyl pyrrolidone and magnesium stearate have been found to enhance its thermal stability.[3] The pH of a 1% w/v solution in carbon dioxide-free water is between 4.5 and 6.0.[1]

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₉ Br ₂ ClN ₂ O	[4]
Molecular Weight	414.56 g/mol	[4]
Melting Point	235-240 °C	[3]
Solubility	Sparingly soluble in water, soluble in methanol, practically insoluble in methylene chloride.	[1][2]
pH (1% w/v solution)	4.5 - 6.0	[1]
UV λ _{max}	245 nm and 310 nm (in 0.05 M sulfuric acid)	[1]

Degradation Profile

Forced degradation studies are essential to identify potential degradation pathways and to develop a stability-indicating analytical method. Ambroxol hydrochloride is susceptible to degradation under stress conditions.

Studies have shown that Ambroxol hydrochloride degrades significantly under acidic, alkaline, and oxidative conditions.[5][6][7] One identified degradation product formed under accelerated stability conditions (40°C/75% RH) is trans-4-(6,8-dibromoquinazolin-3(4H)-yl)cyclohexanol.[8]

Formulation Development

The goal is to develop a stable oral solution of Ambroxol hydrochloride. Based on the pre-formulation data, a buffered aqueous solution with co-solvents and a preservative is a suitable approach.

Excipient Selection

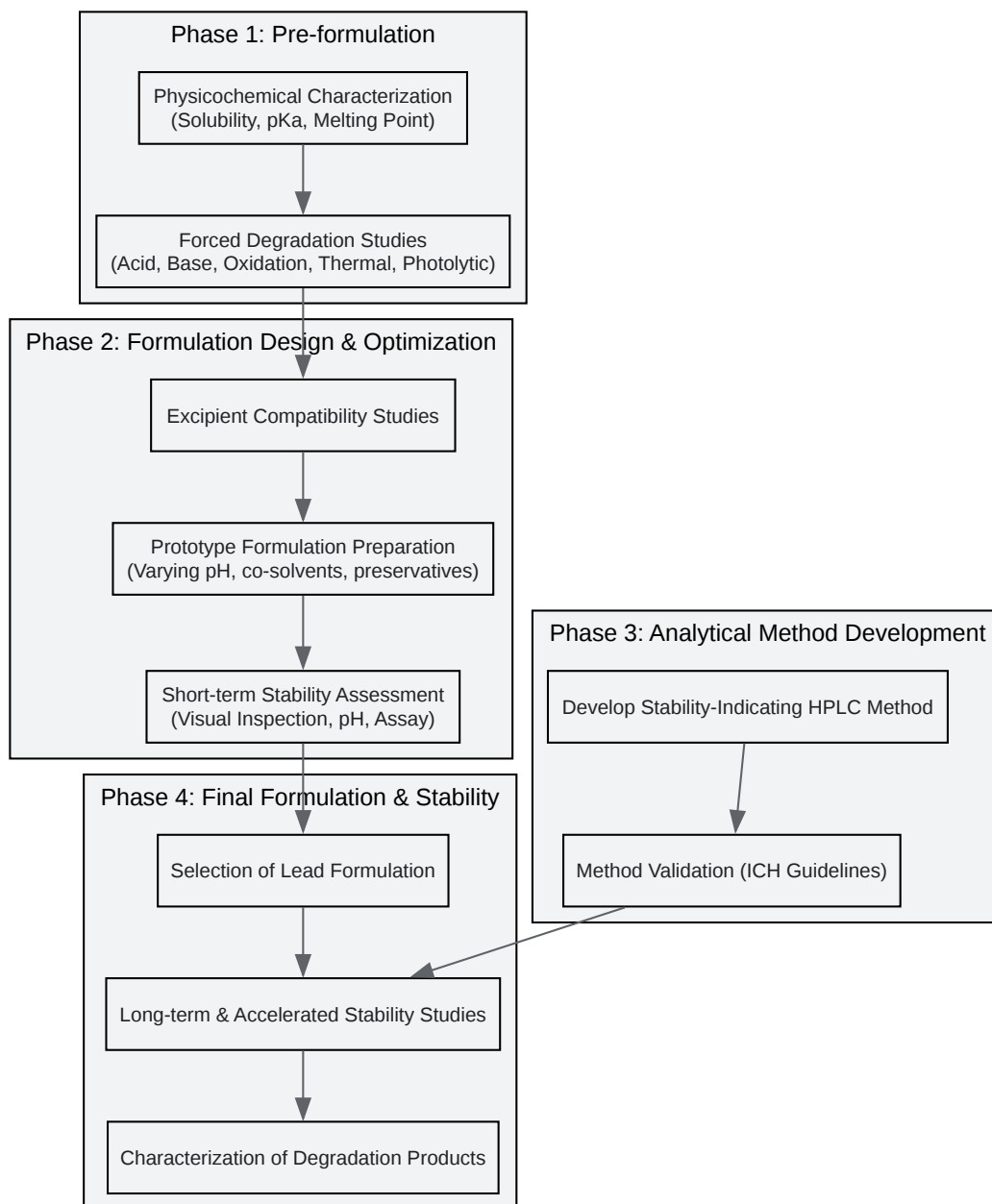
The selection of appropriate excipients is critical for the stability and palatability of the final formulation.

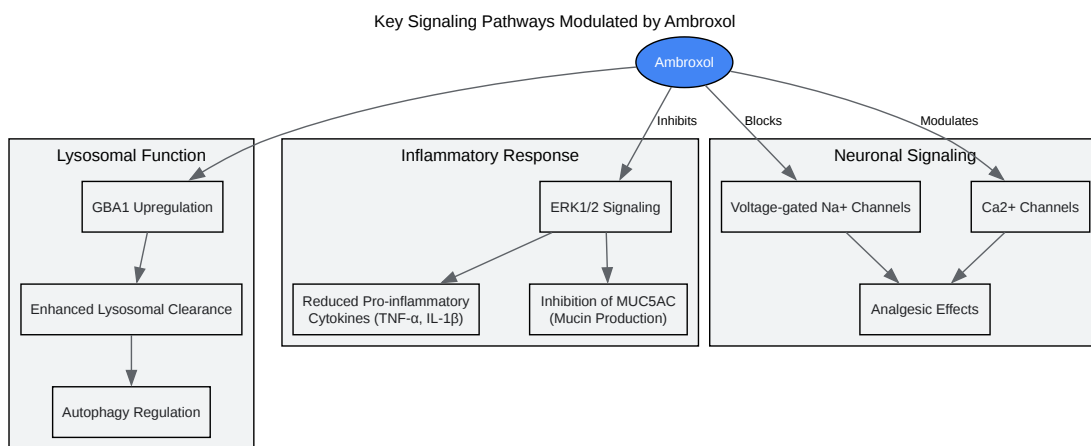
Excipient Type	Example	Purpose
Solvent	Purified Water	Primary vehicle
Co-solvent	Propylene Glycol, Glycerol	To enhance solubility and stability
Buffering Agents	Citric Acid / Sodium Citrate	To maintain a stable pH within the optimal range of 4.0-6.0
Preservative	Sodium Benzoate	To prevent microbial growth in the aqueous formulation
Sweetener	Sorbitol, Sucralose	To improve palatability for in vivo studies

Experimental Workflow for Formulation Development

The following workflow outlines the key steps in developing a stable Ambroxol formulation.

Experimental Workflow for Ambroxol Formulation Development





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